

A Technical Guide to Methyl 1-methylpiperidine-4-carboxylate (CAS 1690-75-1)

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Compound of Interest

Compound Name: Methyl 1-methylpiperidine-4-carboxylate

Cat. No.: B155995

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Methyl 1-methylpiperidine-4-carboxylate**, a key chemical intermediate with significant applications in the pharmaceutical and chemical industries. This guide covers its physicochemical properties, synthesis protocols, chemical reactivity, applications, and safety information, tailored for professionals in research and development.

Physicochemical and Structural Properties

Methyl 1-methylpiperidine-4-carboxylate is an organic compound featuring a piperidine ring N-methylated and substituted at the 4-position with a methyl carboxylate group.^[1] It is typically a colorless to pale yellow liquid.^[1] Its structural and physical properties make it a versatile building block in organic synthesis.^{[1][2]}

Table 1: Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₅ NO ₂	[1][2]
Molecular Weight	157.21 g/mol	[1][2][3]
Appearance	Colorless to light yellow clear liquid	[1][4]
Boiling Point	202°C (lit.)	[5]
Purity	≥97%	[6]
Solubility	Soluble in organic solvents; slightly soluble in water.	[1][7]
Storage Temperature	Ambient / Room Temperature	[6]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	methyl 1-methylpiperidine-4-carboxylate	[6]
Synonyms	Methyl 1-methyl-4-piperidinecarboxylate, Methyl N-methylisonipecotinate, 1-Methyl-4-piperidinecarboxylic acid methyl ester	[1][2]
InChI	1S/C8H15NO2/c1-9-5-3-7(4-6-9)8(10)11-2/h7H,3-6H2,1-2H3	[1][6]
InChI Key	KYAOKPRJTMFBTQ-UHFFFAOYSA-N	[1][6]
SMILES	C(OC)(=O)C1CCN(C)CC1	[1]

Synthesis and Experimental Protocols

The most cited method for synthesizing **Methyl 1-methylpiperidine-4-carboxylate** involves the esterification of 1-methylisonipecotic acid.[4]

Experimental Protocol: Synthesis from 1-Methylisonipecotic Acid Hydrochloride.[5]

This protocol details the synthesis via esterification using thionyl chloride.

Materials and Reagents:

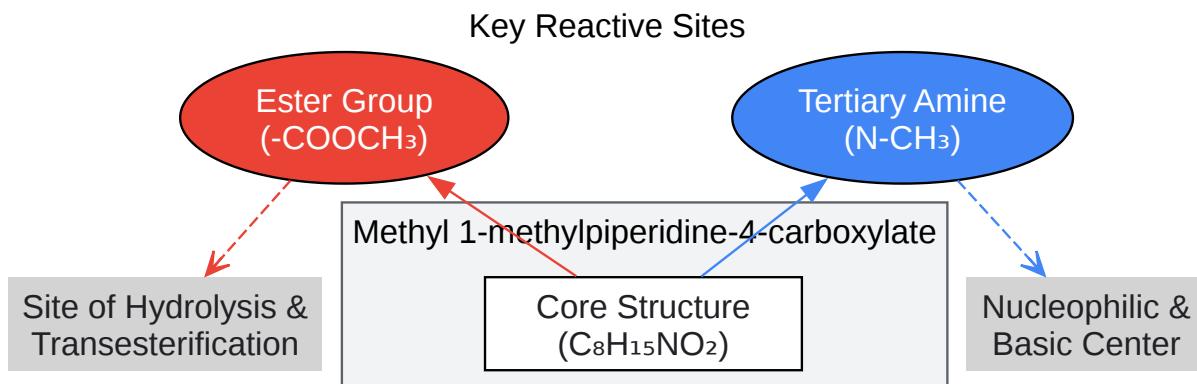
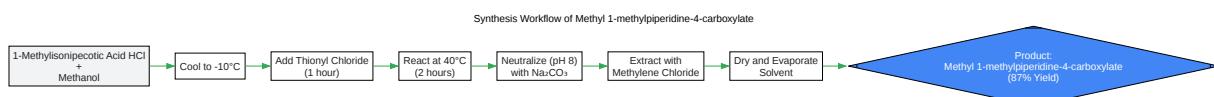
- 1-methylisonipecotic acid hydrochloride (1 mol)
- Methanol (8 equivalents)
- Thionyl chloride (1.55 equivalents)
- Sodium carbonate
- Methylene chloride
- Ice-salt bath

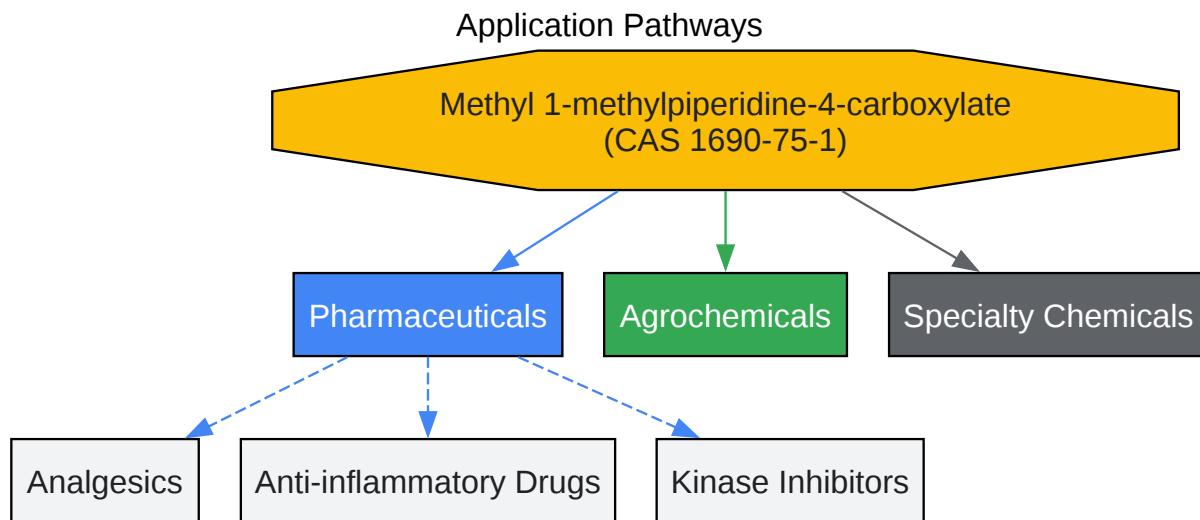
Procedure:

- A solution of 1-methylisonipecotic acid hydrochloride (178.64 g, 1 mol) in 350 mL of methanol is prepared in a suitable reaction vessel.[4]
- The solution is cooled to -10°C using an ice-salt bath.[4]
- Thionyl chloride (112.8 mL) is added dropwise to the stirred solution over a period of 1 hour, maintaining the temperature at -10°C.[4]
- After the addition is complete, the cooling bath is removed, and the reaction mixture is allowed to warm to 40°C. It is held at this temperature for 2 hours.[4]
- The solution is then neutralized to approximately pH 8 with sodium carbonate.[4]
- The product is extracted from the aqueous solution using methylene chloride.[4]

- The combined organic extracts are dried and the solvent is evaporated to yield the final product.[4]

Yield: This procedure reportedly yields 136.88 g (87%) of **Methyl 1-methylpiperidine-4-carboxylate** as a clear liquid.[4]





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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Buy Methyl 4-methylpiperidine-1-carboxylate (EVT-8923797) [evitachem.com]
- 4. prepchem.com [prepchem.com]
- 5. chembk.com [chembk.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Methyl piperidine-4-carboxylate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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